

The Synthesis of Chloroacetyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Chloroacetyl chloride

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Abstract

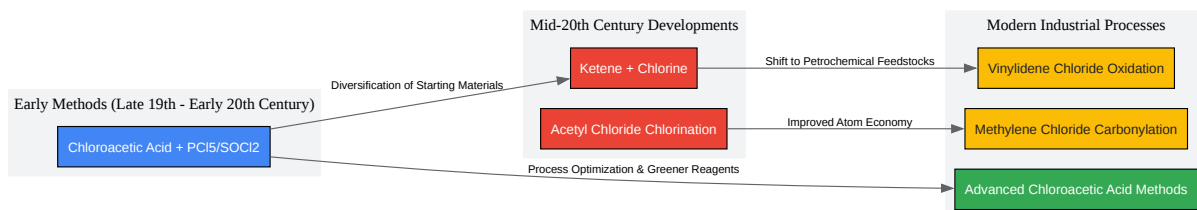
Chloroacetyl chloride ($\text{C}_2\text{H}_2\text{Cl}_2\text{O}$) is a pivotal bifunctional molecule and a cornerstone in the synthesis of a vast array of pharmaceuticals, agrochemicals, and other specialty chemicals. Its dual reactivity, stemming from the acyl chloride and alkyl chloride functionalities, makes it a versatile building block in organic synthesis. This in-depth technical guide provides a comprehensive overview of the discovery and historical evolution of **chloroacetyl chloride** synthesis. It details the core synthetic methodologies, complete with experimental protocols and comparative quantitative data. Furthermore, this guide employs visualizations to illustrate the historical progression of synthetic routes and typical experimental workflows, offering a valuable resource for professionals in chemical research and development.

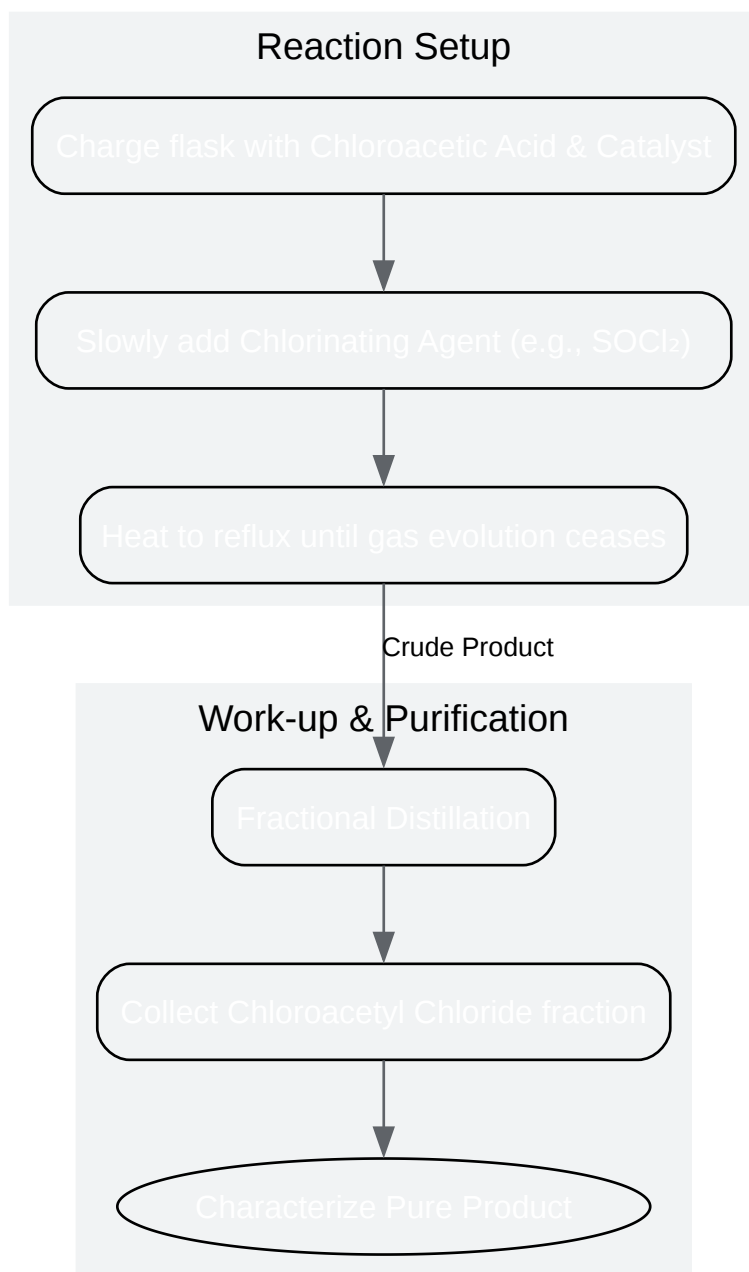
A Historical Overview of Chloroacetyl Chloride Synthesis

While the precise first synthesis of **chloroacetyl chloride** is not definitively documented in readily available literature, its history is intrinsically linked to the development of acyl chloride chemistry in the 19th and early 20th centuries. Early preparations likely stemmed from the reaction of chloroacetic acid with common chlorinating agents of the era. References in early 20th-century journals, such as *Comptes Rendus*, allude to the synthesis of related compounds and the use of reagents like thionyl chloride for the preparation of acyl chlorides.^[1] A 1922

publication in this journal, for instance, describes the production of chloroacetyl glycolyl chloride from glycolic acid and thionyl chloride, indicating that the fundamental chemistry was well-understood.^[1] Over the decades, synthetic methodologies have evolved from laboratory-scale preparations to sophisticated industrial processes, driven by the increasing demand for **chloroacetyl chloride** as a key intermediate.

The timeline below illustrates the emergence and refinement of the primary synthetic routes for **chloroacetyl chloride**.





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References

- 1. US4129595A - Preparation of chloroacetyl chloride - Google Patents [patents.google.com]
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